

Application Notes and Protocols: Preparation of AZ13705339 Stock Solution in DMSO

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Compound of Interest

Compound Name: AZ13705339

Cat. No.: B15602458

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Introduction

AZ13705339 is a highly potent and selective inhibitor of p21-activated kinase 1 (PAK1) and p21-activated kinase 2 (PAK2). It serves as a valuable tool for investigating the roles of these kinases in various cellular processes and disease models, particularly in cancer research. Accurate and consistent preparation of stock solutions is critical for obtaining reliable and reproducible experimental results. This document provides a detailed protocol for the preparation, storage, and handling of **AZ13705339** stock solutions in dimethyl sulfoxide (DMSO).

Physicochemical Properties

A summary of the key physicochemical properties of **AZ13705339** is presented in the table below. This information is essential for accurate calculations and proper handling of the compound.

Property	Value	Reference
Molecular Weight	629.75 g/mol	
Formula	C ₃₃ H ₃₆ FN ₇ O ₃ S	
Solubility in DMSO	Up to 100 mM	
Appearance	White to off-white solid	
Storage (Solid)	-20°C	[1]
Storage (Stock Solution)	-20°C for up to 1 month, -80°C for up to 6 months	[1]

Note: Some suppliers indicate a higher solubility in DMSO (e.g., 250 mg/mL, which is approximately 397 mM)[1][2][3]. However, for routine laboratory use, preparing a stock solution at a concentration of 10 mM to 100 mM is common practice and ensures complete dissolution.

Experimental Protocol: Preparation of a 10 mM AZ13705339 Stock Solution in DMSO

This protocol describes the preparation of a 10 mM stock solution of **AZ13705339** in DMSO. The required volumes can be scaled as needed.

Materials

- **AZ13705339** powder
- Anhydrous or high-purity dimethyl sulfoxide (DMSO)
- Microcentrifuge tubes or amber glass vials
- Calibrated pipettes and sterile tips
- Vortex mixer
- Analytical balance

Procedure

- **Pre-weighing Preparation:** Before opening, allow the vial of **AZ13705339** powder to equilibrate to room temperature for at least 15-20 minutes. This prevents the condensation of moisture onto the compound.
- **Weighing the Compound:** Tare the analytical balance with an appropriate microcentrifuge tube or vial. Carefully weigh the desired amount of **AZ13705339** powder. For example, to prepare 1 mL of a 10 mM stock solution, you would weigh out 6.2975 mg of the compound.
- **Calculating the Required Volume of DMSO:** Use the following formula to calculate the volume of DMSO needed to achieve the desired concentration:

$$\text{Volume (L)} = \text{Mass (g)} / (\text{Concentration (mol/L)} * \text{Molecular Weight (g/mol)})$$

Example Calculation for 1 mg of **AZ13705339** to make a 10 mM stock solution:

- Mass = 0.001 g
- Concentration = 0.010 mol/L
- Molecular Weight = 629.75 g/mol
- Volume (L) = 0.001 g / (0.010 mol/L * 629.75 g/mol) = 0.00015879 L = 158.79 µL

A table with pre-calculated volumes of DMSO for common stock concentrations is provided below for convenience.

Desired Concentration	Mass of AZ13705339	Volume of DMSO to Add
1 mM	1 mg	1.588 mL
5 mM	1 mg	0.318 mL
10 mM	1 mg	0.159 mL
50 mM	5 mg	0.159 mL
10 mM	5 mg	0.794 mL

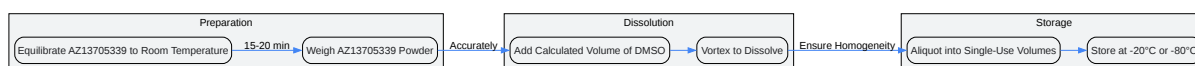
- **Dissolving the Compound:** Add the calculated volume of DMSO to the vial containing the **AZ13705339** powder.
- **Ensuring Complete Dissolution:** Tightly cap the vial and vortex thoroughly until the powder is completely dissolved. Gentle warming and sonication can be used to aid dissolution if necessary. Visually inspect the solution to ensure there are no visible particles.
- **Aliquoting and Storage:** To avoid repeated freeze-thaw cycles, aliquot the stock solution into smaller, single-use volumes in microcentrifuge tubes. Store the aliquots at -20°C for short-term storage (up to 1 month) or at -80°C for long-term storage (up to 6 months).^[1]

Safety Precautions

- **AZ13705339** is a bioactive molecule. Standard laboratory personal protective equipment (PPE), including a lab coat, safety glasses, and gloves, should be worn at all times.
- Handle the powder in a well-ventilated area or a chemical fume hood to avoid inhalation.
- DMSO is a potent solvent and can facilitate the absorption of substances through the skin. Avoid direct contact with the skin.

Visualization of Experimental Workflow

The following diagram illustrates the key steps in the preparation of the **AZ13705339** stock solution.



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Caption: Workflow for **AZ13705339** Stock Solution Preparation.

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References

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